

Solubility of Strontium Hydride in Strontium Metal: A Technical Guide

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Compound of Interest

Compound Name: Strontium hydride (SrH₂)

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This technical guide provides a comprehensive overview of the solubility of strontium hydride (SrH₂) in strontium (Sr) metal, a critical parameter in various chemical and metallurgical processes. The information is compiled from foundational studies in the field, presenting quantitative data, detailed experimental methodologies, and a visual representation of the dissolution process.

Quantitative Solubility Data

The solubility of strontium hydride in strontium metal has been determined across a range of temperatures. The key findings are summarized in the table below. The system is characterized by a peritectic point at 880°C, where the maximum solubility of strontium hydride in solid strontium is observed.^{[1][2][3]} Notably, hydrogen exhibits greater solubility in the solid metal phase than in the liquid phase.^[4]

Temperature (°C)	Solubility of SrH ₂ in Sr (mole %)	Phase of Strontium
212	2.45	γ-Sr
597	12.8	δ-Sr
880 (Peritectic)	38 (maximum)	Solid Sr

The enthalpy of solution for strontium hydride in the δ -phase of strontium metal has been determined to be +10,600 calories per mole.[4]

Experimental Protocols

The determination of the strontium-strontium hydride phase system and the solubility of SrH_2 in Sr metal was primarily accomplished through a combination of thermal analysis, isothermal equilibration with chemical analysis, and X-ray diffraction.[1][2][3]

Thermal Analysis

- Objective: To identify phase transition temperatures, including melting points, allotropic transformations, and peritectic reactions.
- Methodology:
 - Samples of strontium metal with varying hydrogen content were prepared.
 - The samples were heated and cooled in a controlled environment, and the temperature was monitored over time.
 - Thermal arrests (plateaus in the cooling or heating curves) indicated phase transitions.
 - This method was crucial in determining the peritectic temperature of 880°C and the melting point of strontium at 768°C . [1][2]

Isothermal Equilibration and Chemical Analysis

- Objective: To determine the solubility of strontium hydride in solid strontium metal at various temperatures, particularly at temperatures below those accessible by thermal analysis.
- Methodology:
 - A sample of strontium metal was held at a constant temperature in the presence of strontium hydride.
 - The system was allowed to reach equilibrium, which could take up to 48 hours at lower temperatures. [1]

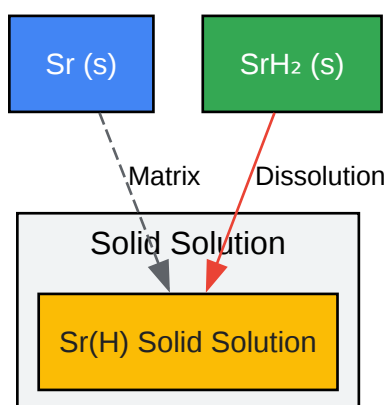
- After equilibration, the metal phase was separated and its hydrogen content was determined through vacuum fusion analysis.^[1]
- This provided direct measurement of the mole percent of SrH_2 dissolved in the Sr metal at that specific temperature.

X-ray Diffraction

- Objective: To identify the crystal structures of the different phases present in the Sr- SrH_2 system at various temperatures.
- Methodology:
 - High-temperature X-ray diffraction was performed on strontium samples containing hydrogen.
 - The diffraction patterns were used to identify the allotropic forms of strontium (face-centered cubic, hexagonal close-packed, and body-centered cubic) and strontium hydride.^[1]
 - This technique helped to confirm the phase transitions observed in thermal analysis.

Dissolution Process Visualization

The dissolution of strontium hydride in strontium metal can be understood as an equilibrium process within the broader Sr- SrH_2 phase system. The following diagram illustrates the logical relationship of this process.



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Caption: Logical diagram of strontium hydride dissolution in solid strontium metal.

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